

# In-depth Technical Guide: Methyl 4-cyanobenzoate

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## Compound of Interest

Compound Name: Methyl 4-cyanobenzoate

Cat. No.: B141460

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## Foreword

**Methyl 4-cyanobenzoate** is a versatile organic compound with applications in the synthesis of pharmaceuticals, agrochemicals, and functional materials. A thorough understanding of its solid-state properties, particularly its crystal structure, is crucial for controlling its physicochemical characteristics, such as solubility, stability, and bioavailability in drug development, as well as for designing new materials with desired functionalities.

This technical guide provides a comprehensive overview of the available information on **methyl 4-cyanobenzoate**. It is important to note that despite extensive searches of publicly available databases, including the Cambridge Structural Database (CSD), a detailed single-crystal X-ray diffraction study for **methyl 4-cyanobenzoate** has not been found. Therefore, this guide will focus on its physicochemical properties, a detailed synthesis protocol, and a theoretical exploration of its potential crystal packing based on known chemical principles and data from closely related structures.

## Physicochemical Properties

**Methyl 4-cyanobenzoate** is a white to off-white crystalline powder. A summary of its key quantitative properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>7</sub> NO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	161.16 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	65-67 °C	
Boiling Point	142-144 °C at 12 mmHg	
Solubility	Insoluble in water; Soluble in chloroform and ethyl acetate.	<a href="#">[3]</a>
CAS Number	1129-35-7	<a href="#">[1]</a> <a href="#">[2]</a>

Table 1: Physicochemical Properties of **Methyl 4-cyanobenzoate**

## Synthesis of Methyl 4-cyanobenzoate

A common and efficient method for the synthesis of **methyl 4-cyanobenzoate** is the Fischer esterification of 4-cyanobenzoic acid with methanol, using a strong acid as a catalyst.

## Experimental Protocol: Fischer Esterification

Materials:

- 4-Cyanobenzoic acid
- Methanol (anhydrous)
- Sulfuric acid (concentrated)
- Sodium bicarbonate (saturated aqueous solution)
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Organic solvent for extraction (e.g., dichloromethane or ethyl acetate)
- Rotary evaporator

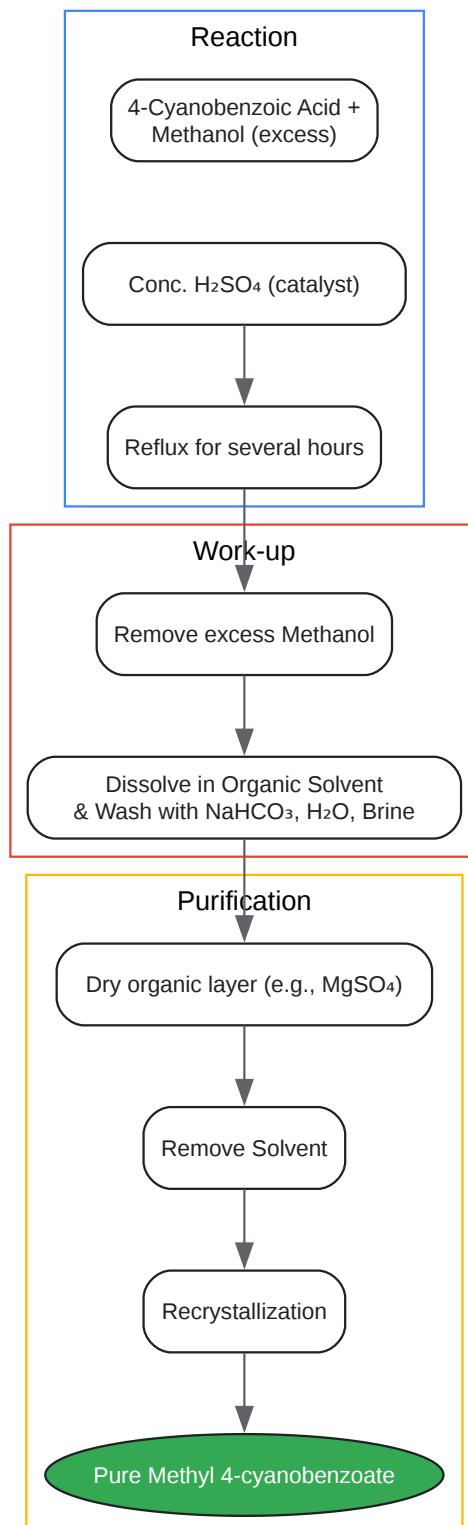
- Standard laboratory glassware (round-bottom flask, condenser, separatory funnel, etc.)
- Magnetic stirrer and heating mantle

**Procedure:**

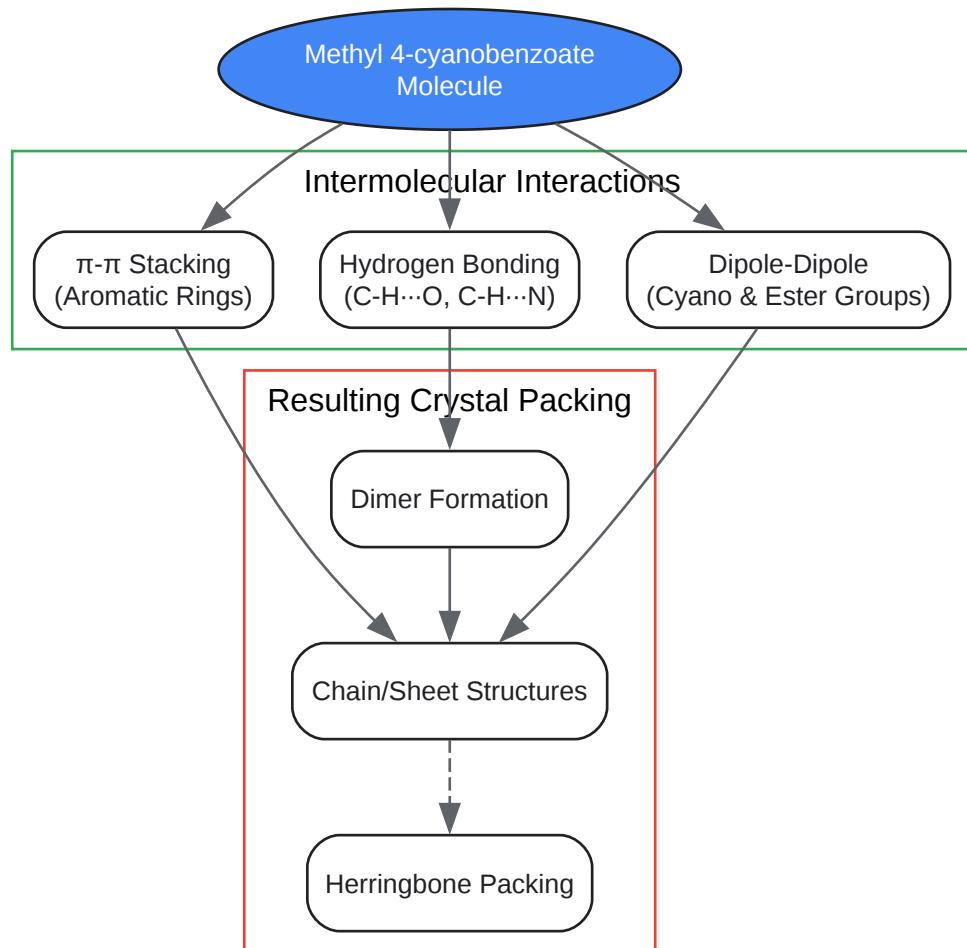
- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve 4-cyanobenzoic acid in an excess of anhydrous methanol.
- Catalyst Addition: Carefully add a catalytic amount of concentrated sulfuric acid to the solution while stirring.
- Reflux: Heat the reaction mixture to reflux and maintain for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Work-up:
  - After the reaction is complete, allow the mixture to cool to room temperature.
  - Remove the excess methanol using a rotary evaporator.
  - Dissolve the residue in an organic solvent such as dichloromethane or ethyl acetate.
  - Transfer the solution to a separatory funnel and wash sequentially with a saturated aqueous solution of sodium bicarbonate (to neutralize the acid catalyst), water, and brine.
- Drying and Solvent Removal:
  - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
  - Filter to remove the drying agent.
  - Remove the solvent from the filtrate using a rotary evaporator to yield the crude product.
- Purification: The crude **methyl 4-cyanobenzoate** can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) to obtain a crystalline solid.

## Synthesis Workflow Diagram

## Synthesis Workflow of Methyl 4-cyanobenzoate



## Potential Intermolecular Interactions in Crystalline Methyl 4-cyanobenzoate

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## References

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